

Practical Applications of First-Order Ordinary Differential Equations in Physics Modeling

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Application Notes and Protocols

First-order ordinary differential equations (ODEs) are fundamental to modeling a vast array of physical phenomena where the rate of change of a quantity is proportional to the quantity itself. [1][2][3] These mathematical models are crucial in fields ranging from classical mechanics and thermodynamics to electricity and nuclear physics. [1][4][5] This document provides detailed application notes and experimental protocols for three key examples: Newton's Law of Cooling, RC Circuits, and Radioactive Decay, tailored for researchers, scientists, and professionals in drug development who may utilize analogous principles in their respective fields.

Newton's Law of Cooling

Newton's Law of Cooling describes the rate at which an object's temperature changes when it is exposed to a surrounding environment with a different, constant temperature. [4] The law states that the rate of heat loss of a body is directly proportional to the difference in the temperatures between the body and its surroundings. [6] This phenomenon is modeled by the first-order linear ODE:

$$dT/dt = -k(T - T_a) [2][4]$$

Where:

- $T(t)$ is the temperature of the object at time t .

- T_a is the ambient temperature of the surroundings.
- k is a positive constant of proportionality that depends on the properties of the object and its environment.

The solution to this differential equation is:

$$T(t) = T_a + (T_0 - T_a)e^{-kt}$$

Where T_0 is the initial temperature of the object.

Experimental Protocol: Verification of Newton's Law of Cooling

This protocol outlines the steps to experimentally verify Newton's Law of Cooling.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- Calorimeter with a stirrer and a two-holed lid[\[6\]](#)
- Two thermometers (one for the liquid, one for the ambient temperature)[\[6\]](#)
- Stopwatch[\[6\]](#)
- Heating apparatus (e.g., hot plate or burner)[\[6\]](#)
- Beaker[\[6\]](#)
- Water
- Clamp stand[\[6\]](#)

Procedure:

- Measure and record the ambient room temperature (T_a).[\[7\]](#)[\[8\]](#)
- Heat a volume of water in a beaker to approximately 80-90°C.[\[6\]](#)[\[7\]](#)
- Pour the hot water into the calorimeter, filling it to about two-thirds of its capacity.[\[6\]](#)

- Place the lid on the calorimeter and insert one thermometer into the water and the stirrer through the holes. The second thermometer should be positioned to measure the ambient air temperature.[6]
- Start the stopwatch and simultaneously begin stirring the water gently to ensure uniform temperature distribution.[6]
- Record the temperature of the water at regular intervals (e.g., every minute) until the temperature has significantly decreased.[6][7]

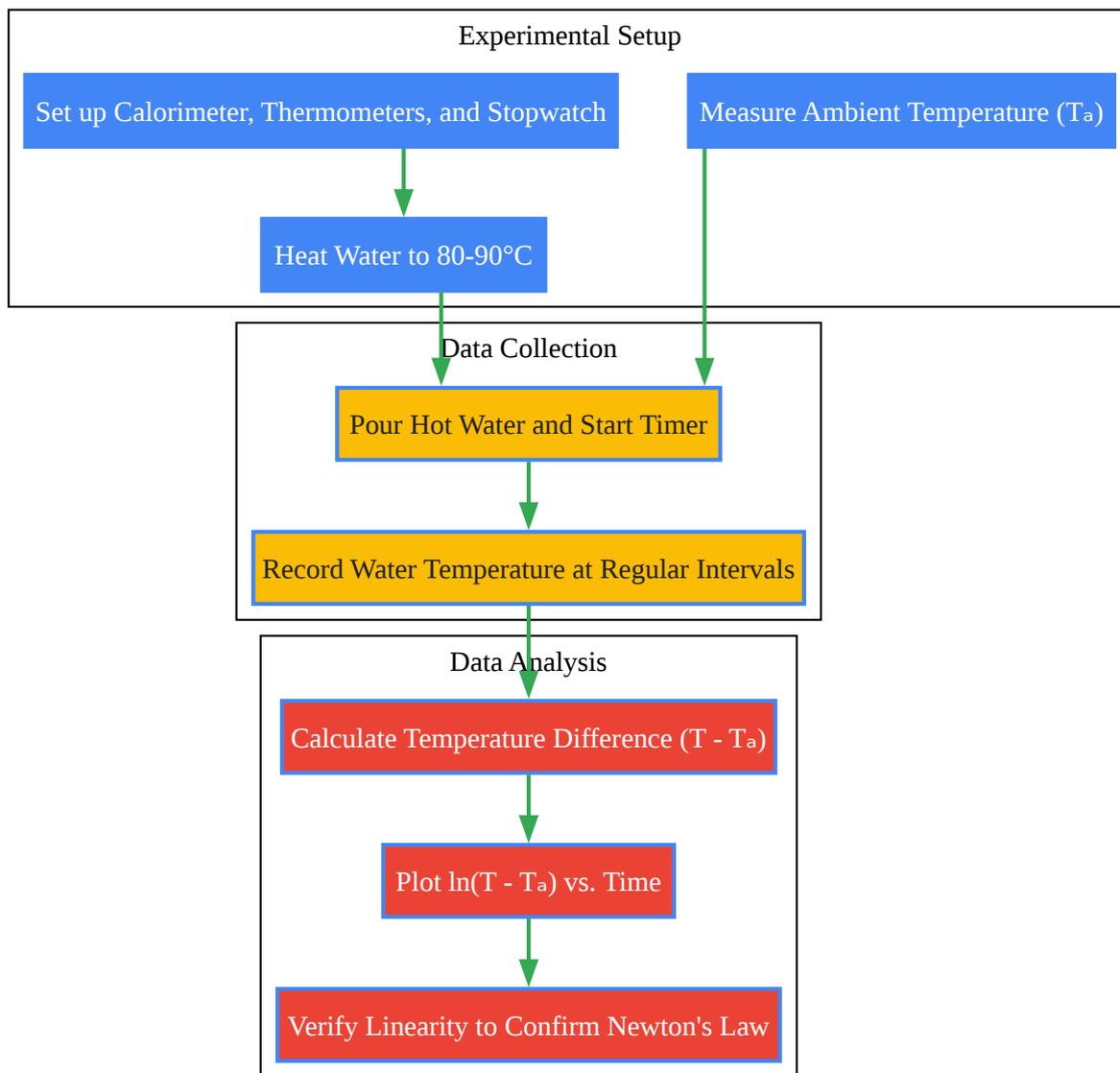
Data Presentation

The collected data can be summarized in the following table.

Time (minutes)	Temperature of Water (°C)	Temperature Difference (T - T _a) (°C)
0	85.0	60.0
1	82.5	57.5
2	80.1	55.1
5	74.0	49.0
10	65.2	40.2
15	58.5	33.5
20	53.1	28.1

(Sample data assuming an ambient temperature of 25.0°C)

Logical Workflow



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Caption: Workflow for verifying Newton's Law of Cooling.

Resistor-Capacitor (RC) Circuits

An RC circuit, consisting of a resistor and a capacitor, is a fundamental component in electronics used in timing circuits, filters, and oscillators.[9][10] The charging and discharging of the capacitor in an RC circuit is modeled by a first-order ODE.[4][9] When a DC voltage source is applied, the voltage across the capacitor, $V_c(t)$, during charging is described by:

$$R(dQ/dt) + Q/C = V_s$$

Given that $I = dQ/dt$ and $V_c = Q/C$, this can be written as:

$$RC(dV_c/dt) + V_c = V_s$$

The solution for a charging capacitor is:

$$V_c(t) = V_s(1 - e^{-t/RC})$$

And for a discharging capacitor:

$$V_c(t) = V_0 e^{-t/RC}[11]$$

Where:

- V_s is the source voltage.
- V_0 is the initial voltage across the capacitor.
- R is the resistance.
- C is the capacitance.
- $\tau = RC$ is the time constant of the circuit.[9][11]

Experimental Protocol: Measuring the Time Constant of an RC Circuit

This protocol describes how to measure the time constant of a series RC circuit.[11][12][13]

Materials:

- Function generator[10]
- Oscilloscope[10]
- Digital Multimeter[10]
- Resistor (e.g., 10 k Ω)[9]
- Capacitor (e.g., 1 μ F)[9]
- Breadboard and connecting wires[13]

Procedure:

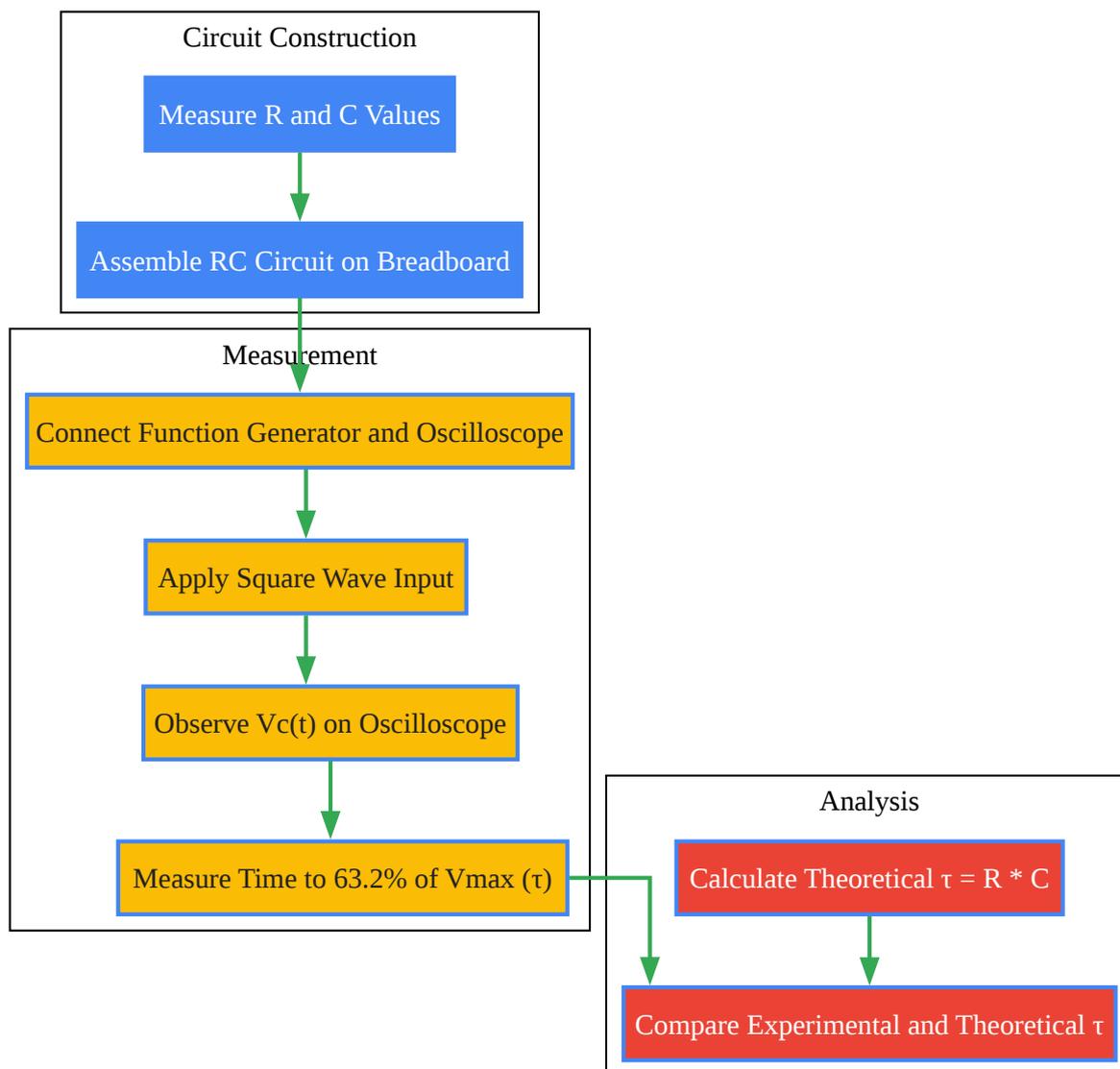
- Use the multimeter to measure the actual resistance (R) and capacitance (C) of the components.[12]
- Construct the RC series circuit on the breadboard.[13]
- Set the function generator to produce a square wave with a frequency low enough that the capacitor has sufficient time to fully charge and discharge in each cycle. The period of the square wave should be much greater than the expected time constant ($\tau = RC$).[12]
- Connect the function generator output to the input of the RC circuit.[11]
- Connect Channel 1 of the oscilloscope to the function generator output (input voltage) and Channel 2 across the capacitor (output voltage).[13]
- Observe the charging and discharging curves of the capacitor voltage on the oscilloscope.
- Measure the time it takes for the capacitor's voltage to reach 63.2% of the maximum voltage during charging, or to fall to 36.8% of its initial voltage during discharging. This time is the experimental time constant (τ).[12]

Data Presentation

The theoretical and experimental values can be compared in a table.

Parameter	Theoretical Value	Experimental Value	Percent Difference (%)
Resistance (R)	10.0 k Ω	9.98 k Ω	-
Capacitance (C)	1.00 μ F	1.02 μ F	-
Time Constant ($\tau = RC$)	10.0 ms	10.18 ms	1.8

Experimental Workflow Diagram



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Caption: Workflow for measuring the RC circuit time constant.

Radioactive Decay

Radioactive decay is the process by which an unstable atomic nucleus loses energy by radiation.[14][15] The rate of decay of a radioactive substance is proportional to the number of radioactive nuclei present.[16][17] This is a classic example of a first-order process, modeled by the ODE:

$$dN/dt = -\lambda N[18]$$

Where:

- $N(t)$ is the number of radioactive nuclei at time t .
- λ is the decay constant, which is characteristic of the radioactive substance.

The solution to this equation is:

$$N(t) = N_0 e^{-\lambda t}$$

Where N_0 is the initial number of radioactive nuclei at $t = 0$. A related and more commonly cited quantity is the half-life ($t_{1/2}$), the time required for half of the radioactive nuclei to decay, which is related to the decay constant by:

$$t_{1/2} = \ln(2) / \lambda[2]$$

Protocol: Modeling Radioactive Decay (Conceptual)

Directly measuring the number of nuclei is not feasible in a standard lab. However, the activity (rate of decay), which is proportional to N , can be measured with a Geiger counter. This conceptual protocol describes how the decay constant and half-life can be determined.

Materials:

- A sample of a radioactive isotope with a relatively short half-life (e.g., a simulation source or a short-lived medical isotope under controlled conditions).
- Geiger-Müller counter and associated data-logging software.
- Lead shielding for background radiation measurement.

Procedure:

- Without the radioactive source present, use the Geiger counter to measure the background radiation level over a set period. This will be subtracted from subsequent measurements.
- Place the radioactive sample at a fixed distance from the Geiger counter.
- Begin data logging, recording the number of counts (decays) over short, regular time intervals (e.g., every 30 seconds).
- Continue recording until the count rate has dropped to a level close to the background radiation.
- Subtract the average background count rate from each measurement to get the corrected count rate for the sample.
- Since the count rate is proportional to N , a plot of the natural logarithm of the corrected count rate versus time should yield a straight line.
- The slope of this line will be equal to $-\lambda$, the decay constant.
- The half-life can then be calculated using the formula $t_{1/2} = \ln(2) / \lambda$.

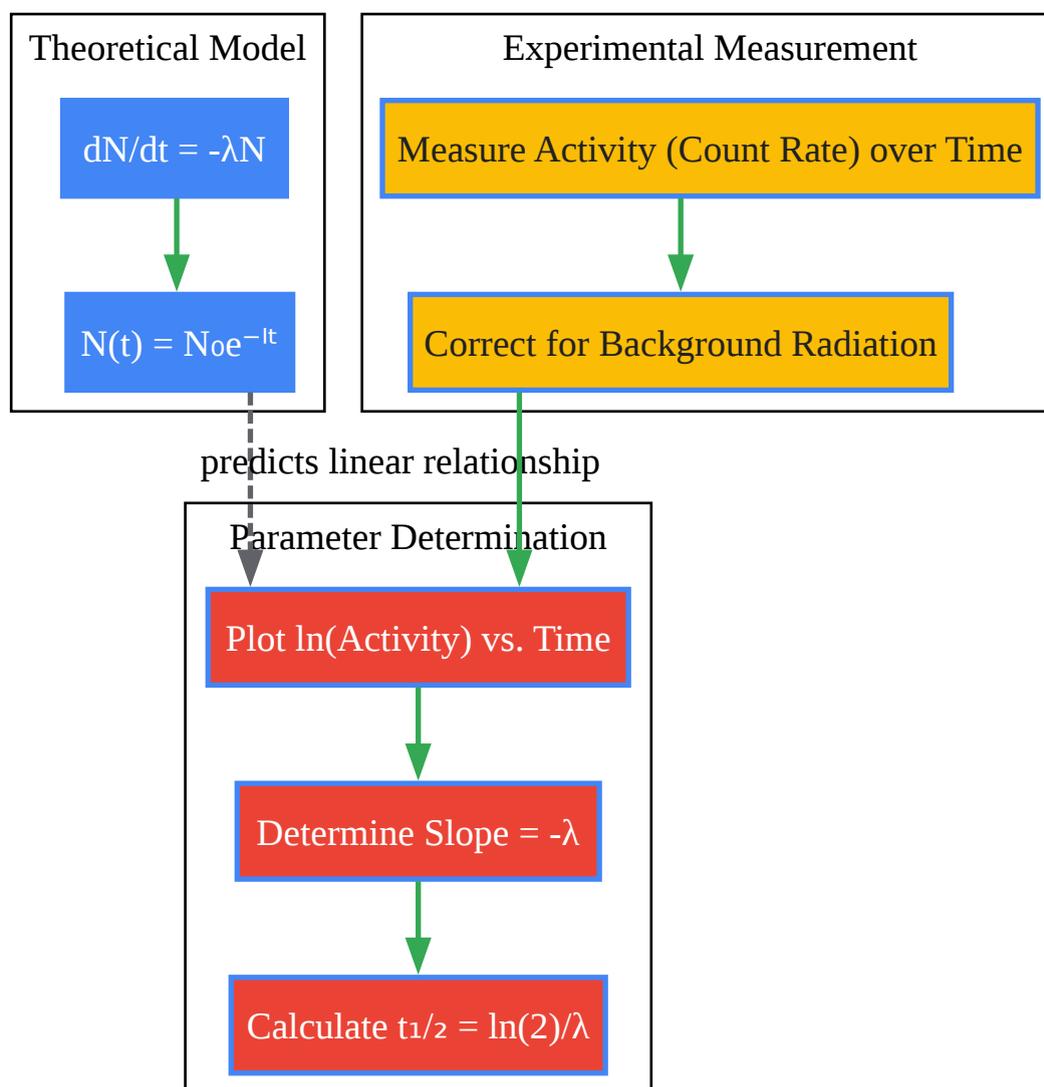
Data Presentation

Hypothetical data for a radioactive decay experiment.

Time (minutes)	Measured Counts (per 30s)	Corrected Count Rate (counts/min)	ln(Corrected Rate)
0	480	960	6.87
2	385	770	6.65
4	308	616	6.42
6	246	492	6.20
8	197	394	5.98
10	158	316	5.76

(Assuming a constant background count that has been subtracted)

Logical Relationship Diagram



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Caption: Logical flow from ODE model to half-life determination.

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